

Personal protective equipment for handling Cyclopentadecanone

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Compound of Interest

Compound Name: **Cyclopentadecanone**

Cat. No.: **B167302**

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Essential Safety and Handling Guide for Cyclopentadecanone

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Cyclopentadecanone** (CAS No. 502-72-7). It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Cyclopentadecanone is a white to off-white crystalline solid with a musky odor, widely used as a fragrance ingredient in perfumes and cosmetics.^[1] While it is generally considered to have low acute toxicity, some safety data sheets (SDS) classify it as a skin and eye irritant.^[1] Therefore, adherence to proper personal protective equipment (PPE) and handling procedures is crucial.

Summary of Safety and Physical Data

The following table summarizes key quantitative data for **Cyclopentadecanone**, compiled from various safety data sheets.

Parameter	Value	Reference
CAS Number	502-72-7	[1] [2] [3]
Molecular Formula	C ₁₅ H ₂₈ O	[1] [4]
Molecular Weight	224.39 g/mol	[1]
Appearance	White to off-white crystalline solid or flakes	[1]
Melting Point	62 - 67 °C (143.6 - 152.6 °F)	[2]
Boiling Point	120 °C (248 °F)	[1] [2]
Flash Point	145 °C (293 °F) (closed cup)	[1]
Solubility	Insoluble in water; soluble in alcohol and oils	[1] [4]
GHS Classification	Not classified as hazardous by some sources [3] [5] ; Classified as a skin and eye irritant by others. [1]	

Operational Plan: Handling Cyclopentadecanone

This section outlines the step-by-step procedures for the safe handling of **Cyclopentadecanone** in a laboratory setting.

1. Engineering Controls and Preparation:

- Ventilation: Always handle **Cyclopentadecanone** in a well-ventilated area.[\[1\]](#)[\[4\]](#) The use of a local exhaust ventilation system, such as a chemical fume hood, is recommended to minimize inhalation of dust or vapors, especially during prolonged use or when heating.
- Emergency Equipment: Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.

2. Required Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or safety glasses with side-shields.[6][7][8]
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile gloves) to prevent skin contact.[4][6]
- Body Protection: A standard laboratory coat is required to protect against accidental spills.[1][8]
- Respiratory Protection: Under normal use with adequate ventilation, a respirator is not typically required.[2][3] However, if dust is generated or ventilation is poor, a NIOSH-approved respirator should be used.[6]

3. Step-by-Step Handling Protocol:

- Don PPE: Before handling, put on all required personal protective equipment as listed above.
- Weighing and Transfer:
 - Conduct weighing and transfer operations in a fume hood or on a bench with local exhaust ventilation to control dust.
 - Use a spatula or other appropriate tool to handle the solid material. Avoid creating dust.
 - If transferring to a container for dissolution, add the solid to the solvent slowly.
- During Use:
 - Keep the container tightly closed when not in use.[4][6]
 - Avoid contact with eyes, skin, and clothing.[6]
 - Do not eat, drink, or smoke in the work area.[3]
 - Wash hands thoroughly after handling.[6]

4. Spill and Emergency Procedures:

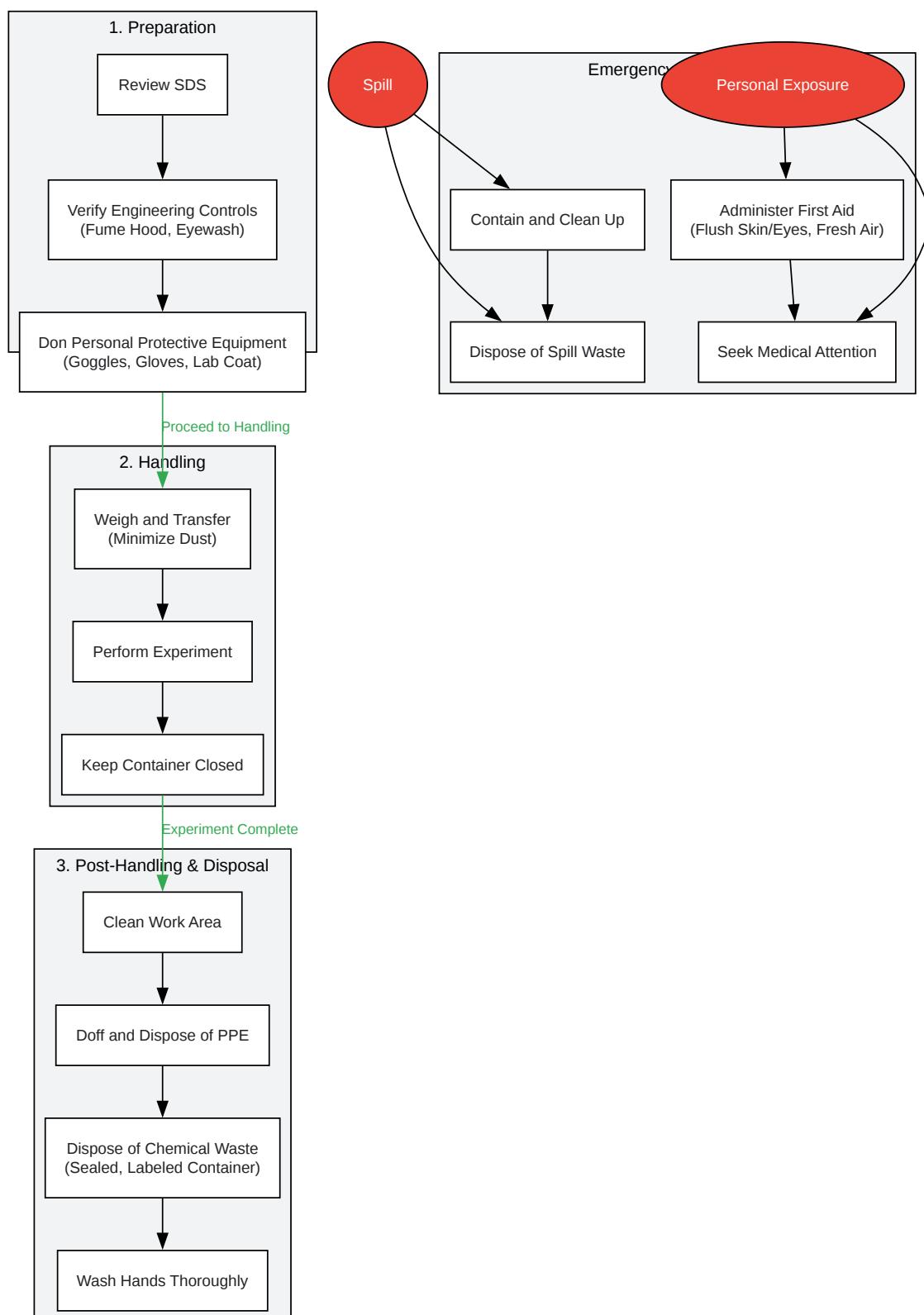
- Minor Spills:
 - Ensure the area is well-ventilated.
 - Wearing appropriate PPE, sweep up the spilled solid material.[\[2\]](#) Avoid generating dust.
 - Collect the material in a suitable, labeled container for disposal.[\[1\]](#)
 - Clean the spill area with soap and water.
- Skin Contact: Wash the affected area immediately with plenty of soap and water.[\[1\]](#)[\[2\]](#) If irritation persists, seek medical attention.[\[1\]](#)
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[\[6\]](#) Seek medical attention if irritation persists.[\[1\]](#)[\[2\]](#)
- Inhalation: Move the affected person to fresh air.[\[1\]](#) If breathing is difficult, provide oxygen. Seek medical attention if symptoms occur.[\[1\]](#)
- Ingestion: Rinse the mouth with water.[\[1\]](#) Do not induce vomiting. Seek immediate medical attention.[\[1\]](#)

5. Disposal Plan:

- Dispose of waste **Cyclopentadecanone** and any contaminated materials in accordance with all applicable local, regional, and national regulations.[\[5\]](#)
- Do not dispose of the chemical into drains or the environment.[\[1\]](#)[\[3\]](#)
- Place waste material in a clearly labeled, sealed container for collection by a licensed waste disposal company.[\[5\]](#) Empty containers should also be disposed of through an approved waste handling site.[\[3\]](#)

Workflow for Safe Handling of Cyclopentadecanone

The following diagram illustrates the logical workflow for safely handling **Cyclopentadecanone**, from preparation to disposal.



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Caption: Workflow for the safe handling of Cyclopentadecanone.

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